A Comparative Guide to the Analytical Characterization of N-(cyclopropylmethyl)-N-methylformamide

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Compound of Interest

Compound Name:	*N-(cyclopropylmethyl)-N-methylformamide*
CAS No.:	*1481768-45-9*
Cat. No.:	*B1376756*

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For Researchers, Scientists, and Drug Development Professionals

This guide presents a comprehensive framework for the analytical characterization of **N-(cyclopropylmethyl)-N-methylformamide**, a novel N-substituted formamide. While specific literature on this compound is not publicly available, this document establishes a robust analytical strategy based on first principles and proven methodologies for structurally similar molecules. The objective is to provide a thorough comparison of analytical techniques essential for structural elucidation, purity assessment, and impurity profiling, thereby ensuring the quality and integrity of the compound for research and development purposes.

Foundational Characterization: Structural Elucidation

The initial and most critical step is the unambiguous confirmation of the molecular structure. A combination of spectroscopic techniques is required to verify the identity and connectivity of all

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atoms within **N-(cyclopropylmethyl)-N-methylformamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone of structural analysis, providing detailed information about the chemical environment of each proton (^{1}H) and carbon (^{13}C) atom.

- ^{1}H NMR Spectroscopy: The proton spectrum is expected to show distinct signals corresponding to the different moieties of the molecule. The cyclopropyl protons are particularly characteristic, appearing in the highly shielded (upfield) region of the spectrum, typically between 0.2 and 1.0 ppm[1][2][3][4][5]. The N-methyl and N-methylene protons will appear further downfield, and the formyl proton will be the most deshielded.

- ^{13}C NMR Spectroscopy: The carbon spectrum will corroborate the findings from the proton NMR. The cyclopropyl carbons will resonate at high field, while the carbonyl carbon of the formamide group will be found significantly downfield[1].

Mass Spectrometry (MS)

MS provides the molecular weight of the compound and offers structural insights through analysis of its fragmentation patterns.

- Molecular Ion Peak: Electrospray ionization (ESI) or other soft ionization techniques should reveal a prominent protonated molecule $[M+H]^+$, confirming the molecular weight.

- Fragmentation Pattern: The amide bond is a common site for cleavage in mass spectrometry[6][7][8]. A characteristic fragmentation would be the cleavage of the N-CO bond, leading to the formation of an acylium cation and the loss of the neutral N-(cyclopropylmethyl)-N-methylamine moiety[6][7]. This fragmentation provides strong evidence for the amide structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups. For **N-(cyclopropylmethyl)-N-methylformamide**, the most significant absorption band will be the strong C=O (carbonyl) stretch of the tertiary amide, typically observed in the region of 1650-

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1680 cm^{-1}. Additionally, C-H stretching vibrations from the cyclopropyl group may be observed around 3080 cm^{-1}[1].

Comparative Guide: Chromatographic Methods for Purity and Impurity Profiling

Once the structure is confirmed, chromatographic methods are employed to determine the purity of the compound and to separate, identify, and quantify any process-related impurities or degradation products. The choice between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) depends on the physicochemical properties of the analyte and potential impurities.

Gas Chromatography (GC)

GC is a powerful technique for the analysis of volatile and thermally stable compounds. Given the relatively low molecular weight of **N-(cyclopropylmethyl)-N-methylformamide**, it is expected to be amenable to GC analysis.

Causality Behind Experimental Choices:

- Volatility: Small N-substituted formamides are often sufficiently volatile for GC analysis[9]. However, thermal instability can be a concern for some amides, potentially leading to on-column degradation[10][11]. A thorough evaluation of thermal stability is a prerequisite.
- Column Selection: The polarity of the stationary phase is a critical parameter. A mid-polarity column (e.g., a 5% phenyl-methylpolysiloxane, like a DB-5 or HP-5MS) is a good starting point for method development, offering a balance of dispersive and polar interactions[12]. For separating polar impurities, a more polar column, such as one with a Carbowax (polyethylene glycol) stationary phase, may provide better resolution[9].
- Detector Selection:
  - Flame Ionization Detector (FID): FID is a robust, universal detector for organic compounds, providing excellent quantitation over a wide linear range. It is ideal for purity assessment when impurity identities are known[13].

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- Mass Spectrometry (MS): Coupling GC with a mass spectrometer (GC-MS) is the definitive method for identifying unknown impurities by providing both retention time and mass spectral data[12].

Parameter	Non-Polar Column (e.g., HP-5MS)	Polar Column (e.g., Carbowax)	FID	MS
Principle	Separation primarily by boiling point and van der Waals interactions.	Separation influenced by polarity and hydrogen bonding capacity.	Measures ions produced during combustion of organic compounds.	Measures mass-to-charge ratio of ionized molecules and fragments.
Best For	General purity screening, separation of non-polar impurities.	Resolving polar impurities from the main analyte.	Accurate quantification of known components.	Identification of unknown impurities, peak confirmation.
Limitations	May not resolve closely related polar compounds.	Potential for column bleed at high temperatures.	Does not provide structural information.	Can be less sensitive than FID for some compounds; more complex.

High-Performance Liquid Chromatography (HPLC)

HPLC is a highly versatile technique suitable for a wide range of compounds, including those that are non-volatile or thermally labile[14][15]. This makes it a powerful alternative or complementary technique to GC.

Causality Behind Experimental Choices:

- Polarity and Solubility: **N-(cyclopropylmethyl)-N-methylformamide** is a polar molecule. This polarity presents a challenge for traditional reversed-phase (RP) HPLC, where such compounds can exhibit poor retention and elute near the solvent front[16][17].

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- Chromatographic Mode Selection:
  - Reversed-Phase (RP-HPLC): This is the most common HPLC mode[14]. Standard C18 columns are the workhorse, but achieving adequate retention for this polar analyte may require highly aqueous mobile phases (e.g., >95% water) or specialized polar-endcapped columns[18].
  - Hydrophilic Interaction Liquid Chromatography (HILIC): HILIC is an excellent alternative for retaining and separating very polar compounds[19][20]. It uses a polar stationary phase (like bare silica) with a high-organic mobile phase, offering an orthogonal separation mechanism to RP-HPLC.
- Detector Selection:
  - UV-Vis Detector (DAD/PDA): The formamide chromophore has a weak UV absorbance at low wavelengths (~200-220 nm). While usable for purity analysis, sensitivity may be limited, and mobile phase selection is critical to minimize background absorbance[11].
  - Mass Spectrometry (MS): HPLC-MS provides high sensitivity and specificity, making it the ideal choice for trace impurity analysis and identification, overcoming the limitations of UV detection.

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Parameter	Reversed-Phase (C18)	HILIC
Stationary Phase	Non-polar (e.g., octadecylsilane)	Polar (e.g., silica, cyano, amino)
Mobile Phase	High polarity (e.g., Water/Acetonitrile)	Low polarity (e.g., Acetonitrile/Water)
Retention Mechanism	Hydrophobic interactions. Polar compounds elute first.	Partitioning into a water-enriched layer on the stationary phase surface. Polar compounds are strongly retained.
Best For	General purpose, analysis of moderately polar to non-polar compounds.	Analysis of very polar compounds that are poorly retained in RP mode[19][20].
Challenges	Poor retention of very polar analytes[17].	Longer equilibration times, sensitivity to water content in the mobile phase and sample solvent.

Workflow and Method Selection

The overall analytical workflow involves a systematic approach to confirm structure and assess purity, followed by a decision-making process for selecting the optimal chromatographic method for routine analysis and impurity control.

Diagram 1: Overall Analytical Characterization Workflow

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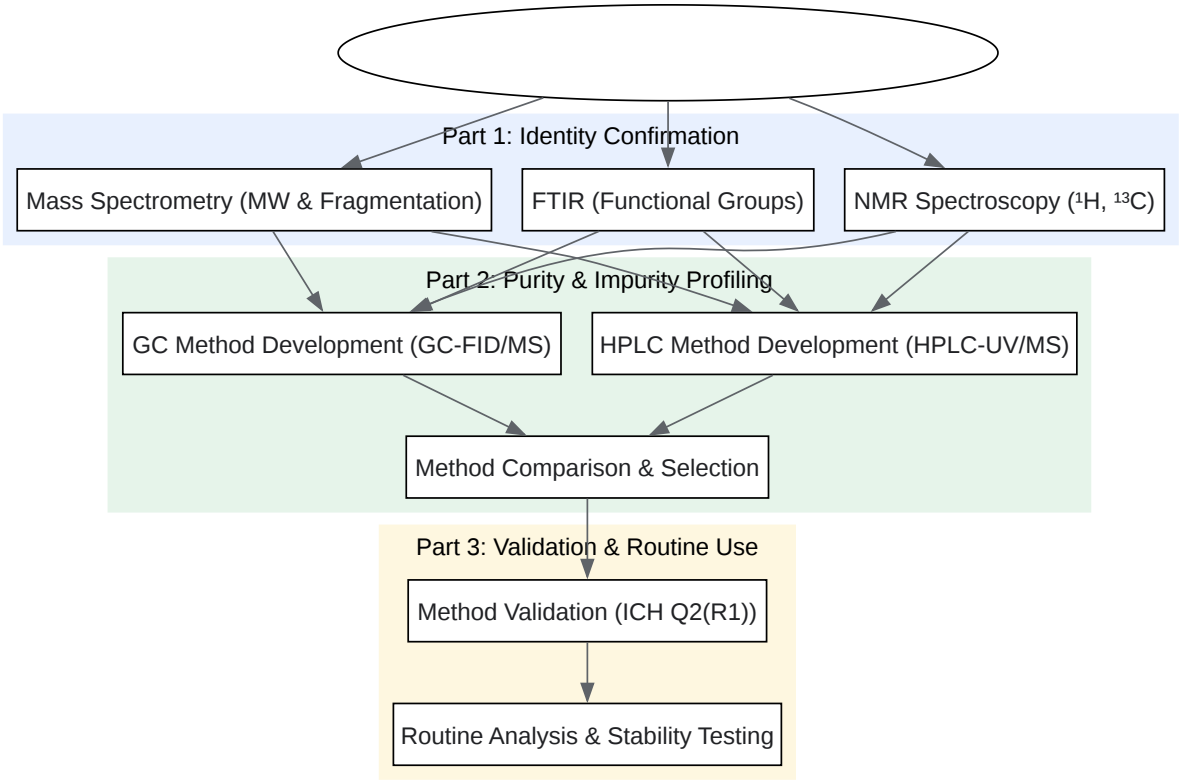

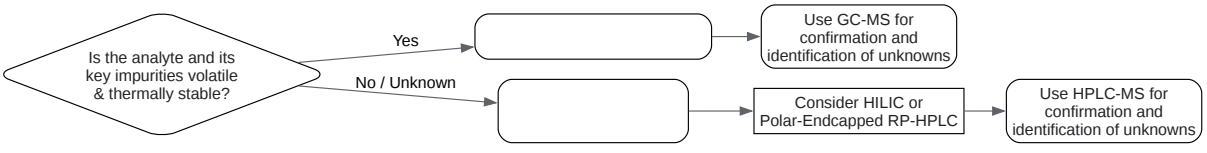

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